

A Comprehensive Technical Guide to the Safe Handling of Allyl Stearate

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Compound of Interest

Compound Name: *Allyl stearate*

CAS No.: 6289-31-2

Cat. No.: B1596449

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl stearate (CAS No. 6289-31-2), the 2-propenyl ester of octadecanoic acid, is a chemical compound utilized in various industrial and scientific research applications.[1][2] Its molecular structure, combining a long saturated fatty acid chain with a reactive allyl group, gives it unique properties. However, this same structure necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data for **allyl stearate**, offering in-depth handling precautions, emergency procedures, and disposal guidelines to ensure the safety of laboratory personnel and the environment. While specific toxicological data for **allyl stearate** is limited, this guide incorporates information on related aliphatic allyl esters to provide a more complete risk assessment, based on the understanding that allyl esters can hydrolyze to the more toxic allyl alcohol.[3]

Section 1: Physicochemical and Toxicological Profile

A foundational aspect of safe handling is a clear understanding of the substance's intrinsic properties and associated hazards.

1.1: Physicochemical Properties

A summary of the key physicochemical properties of **allyl stearate** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₄₀ O ₂	PubChem[2]
Molecular Weight	324.5 g/mol	PubChem[2]
CAS Number	6289-31-2	PubChem[2]
Synonyms	Stearic acid, allyl ester; Octadecanoic acid, 2-propenyl ester	Echemi[1]

1.2: Toxicological Data and Hazard Classification

The available safety data sheets (SDS) for **allyl stearate** indicate that it should be handled with caution due to its potential for harm.[4]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H315: Causes skin irritation.[4]
- H320: Causes eye irritation.[4]
- H332: Harmful if inhaled.[4]

It is important to note that comprehensive toxicological studies for **allyl stearate** are not readily available.[1][4] However, the toxicity of aliphatic allyl esters is often linked to their in-vivo hydrolysis to allyl alcohol and the corresponding carboxylic acid.[3] Allyl alcohol is known for its toxicity, and this metabolic pathway should be a primary consideration in the risk assessment for **allyl stearate**.[3]

Section 2: Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimize exposure and mitigate risks.

2.1: Engineering Controls and Ventilation

Handling of **allyl stearate** should be conducted in a well-ventilated area.[1][5] The use of a chemical fume hood is strongly recommended, especially when heating the substance or when there is a potential for aerosol generation.

2.2: Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when working with **allyl stearate**.

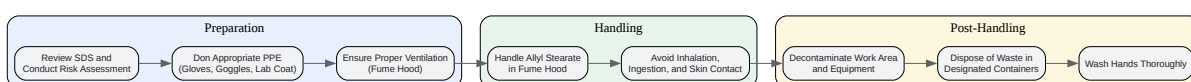
PPE Component	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	To prevent eye contact which can cause irritation.[1][4]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and protective clothing.	To prevent skin contact, which can be harmful and cause irritation.[1][4]
Respiratory Protection	A NIOSH-approved respirator should be used if inhalation exposure is likely.	To prevent inhalation, which can be harmful.[4]

2.3: General Hygiene and Handling Practices

- Avoid contact with skin, eyes, and clothing.[1][5]
- Do not breathe vapors or mist.[1]

- Wash hands thoroughly after handling.[6]
- Keep away from incompatible materials such as strong oxidizing agents.[7]
- Store in a tightly closed container in a dry and well-ventilated place.[4]

The following diagram illustrates the standard workflow for safely handling **allyl stearate** in a laboratory setting.



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Caption: Standard workflow for handling **allyl stearate**.

Section 3: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

3.1: First-Aid Measures

The following table outlines the recommended first-aid procedures for different types of exposure to **allyl stearate**.

Exposure Route	First-Aid Procedure	Citation
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	[1][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[1][4]

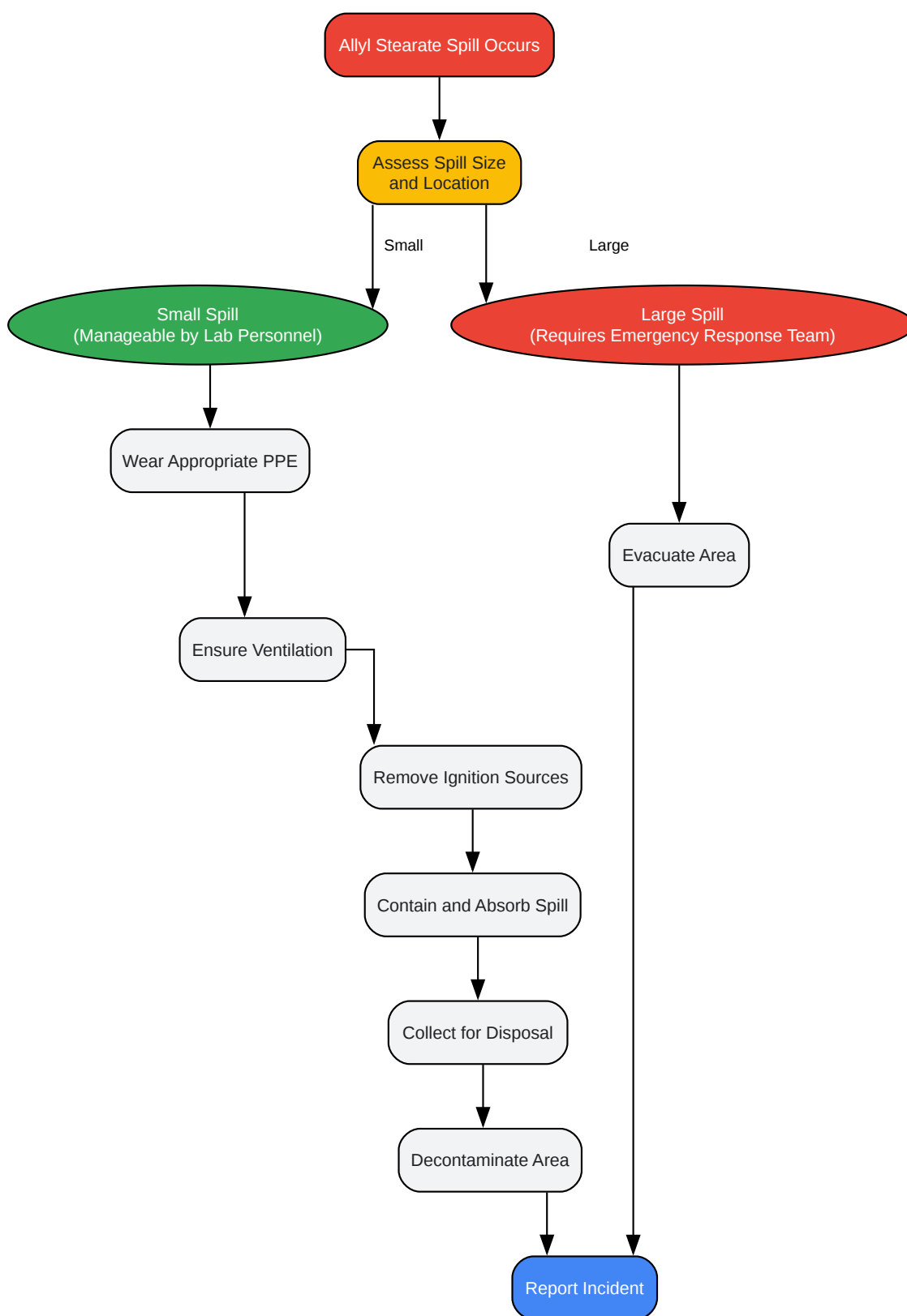
3.2: Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate Personnel: Keep unnecessary personnel away from the spill area.[1][8]
- Ensure Ventilation: Ensure adequate ventilation.[1]
- Remove Ignition Sources: Remove all sources of ignition.[1][5]

- Contain Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Absorb Spill: Use an inert absorbent material to clean up the spill.[9]
- Collect and Dispose: Collect the absorbed material and place it in a suitable, closed container for disposal.[1][5]

The decision-making process for responding to an **allyl stearate** spill is illustrated in the diagram below.



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Caption: Decision tree for **allyl stearate** spill response.

3.3: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: May emit hazardous fumes under fire conditions.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1][4]

Section 4: Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

4.1: Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep containers tightly closed when not in use.[4]
- Store away from incompatible materials, such as oxidizing agents.[7]

4.2: Disposal

The disposal of **allyl stearate** and its contaminated materials must be conducted in accordance with all applicable federal, state, and local regulations. The material may be disposed of by incineration at a licensed chemical destruction plant.[1] Do not allow the chemical to enter drains or sewer systems.[1][5]

Conclusion

While **allyl stearate** is a valuable compound in research and development, its potential hazards necessitate a cautious and informed approach to its handling. This guide has synthesized the available safety information to provide a framework for mitigating risks. By implementing the described engineering controls, personal protective equipment, and handling procedures, researchers can work safely with **allyl stearate**. In the absence of comprehensive toxicological data, it is imperative to adhere to the principle of "as low as reasonably practicable" (ALARP) for all potential exposures.

References

- **Allyl stearate** | C21H40O2 | CID 80500 - PubChem. National Institutes of Health. [\[Link\]](#)
- SAFETY DATA SHEETS. [\[Link\]](#)
- What is **ALLYL STEARATE**/ VA COPOLYMER - EWG Skin Deep. EWG Skin Deep. [\[Link\]](#)
- Aliphatic allyl esters: Human health tier II assessment. National Industrial Chemicals Notification and Assessment Scheme (NICNAS). [\[Link\]](#)
- MATERIAL SAFETY DATA SHEET 5103-3 - SiteOne. SiteOne. [\[Link\]](#)
- SAFETY DATA SHEET - NEWPAGES. NEWPAGES. [\[Link\]](#)
- Material Safety Data Sheet - Allyl hexanoate, 98+% - Cole-Parmer. Cole-Parmer. [\[Link\]](#)

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Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. [Allyl stearate | C21H40O2 | CID 80500 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 3. [industrialchemicals.gov.au](https://www.industrialchemicals.gov.au) [[industrialchemicals.gov.au](https://www.industrialchemicals.gov.au)]
- 4. [pfaltzandbauer.com](https://www.pfaltzandbauer.com) [[pfaltzandbauer.com](https://www.pfaltzandbauer.com)]
- 5. [store.sangon.com](https://www.store.sangon.com) [[store.sangon.com](https://www.store.sangon.com)]
- 6. [newpages2u.com](https://www.newpages2u.com) [[newpages2u.com](https://www.newpages2u.com)]
- 7. [datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
- 8. [chempoint.com](https://www.chempoint.com) [[chempoint.com](https://www.chempoint.com)]
- 9. [pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com)]

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